

# physical and chemical properties of 3-Amino-2,2-dimethylpropanamide-d6

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## Compound of Interest

Compound Name: 3-Amino-2,2-dimethylpropanamide-d6

Cat. No.: B587557

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## In-Depth Technical Guide: 3-Amino-2,2-dimethylpropanamide-d6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **3-Amino-2,2-dimethylpropanamide-d6**, a deuterated isotopologue of a key intermediate in the synthesis of Aliskiren. This document details its known characteristics, outlines a plausible synthetic pathway, and presents relevant data in a structured format for ease of reference.

## Core Physical and Chemical Properties

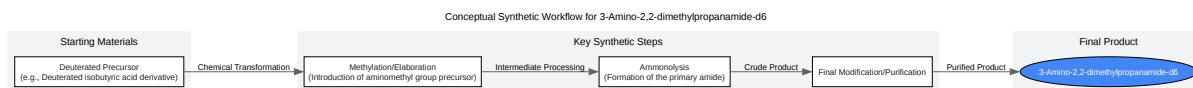
Quantitative data for **3-Amino-2,2-dimethylpropanamide-d6** is limited. The data presented below is a combination of information available for the deuterated compound and its non-deuterated analogue, 3-Amino-2,2-dimethylpropanamide. Properties of the non-deuterated compound are included to provide an approximate characterization and are denoted as such.

Property	Value	Source
CAS Number	1246820-97-2	[1]
Molecular Formula	C <sub>5</sub> H <sub>6</sub> D <sub>6</sub> N <sub>2</sub> O	[1]
Molecular Weight	122.20 g/mol	[1]
Appearance	White to Off-White Solid (non-deuterated)	[2]
Melting Point	79-82°C (non-deuterated)	[2]
Boiling Point	No data available	
Solubility	Soluble in DMSO and Methanol (non-deuterated)	[2]

## Synthesis and Experimental Protocols

**3-Amino-2,2-dimethylpropanamide-d<sub>6</sub>** is primarily utilized as a labeled intermediate in the synthesis of deuterated Aliskiren, a direct renin inhibitor.[1][3] While a specific, detailed experimental protocol for the deuterated compound is not publicly available, a scalable synthesis for the non-deuterated analogue has been described.[4] This process typically involves three main stages: methylation, ammonolysis, and hydrogenation. A patented method also describes a three-step synthesis involving esterification, protection, and ammonolysis from hydroxymethyl trimethylacetic acid.[5]

A plausible synthetic workflow for **3-Amino-2,2-dimethylpropanamide-d<sub>6</sub>** would likely involve the use of deuterated starting materials. The following diagram illustrates a potential synthetic pathway, inferring the introduction of deuterium labels at an early stage.



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Caption: Conceptual synthesis of **3-Amino-2,2-dimethylpropanamide-d6**.

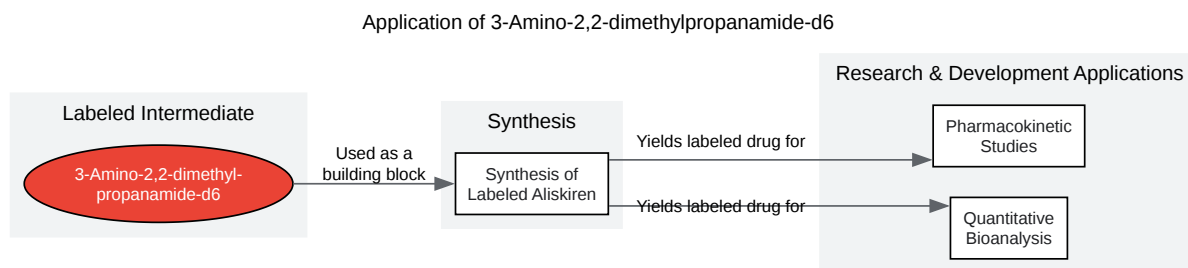
## General Experimental Considerations (Based on non-deuterated synthesis)

- **Methylation:** The initial step likely involves the alpha-methylation of a suitable precursor. In the synthesis of the non-deuterated compound, this has been achieved using a methylating agent in the presence of a base.[4] For the d6 analogue, a deuterated methylating agent or a precursor already containing the deuterated methyl groups would be necessary.
- **Ammonolysis:** This step converts an ester or other activated carboxyl group into the primary amide. This is typically achieved by treatment with ammonia.[4][5]
- **Purification:** Purification of the final product would likely involve standard techniques such as crystallization or chromatography to achieve the desired purity for its use in pharmaceutical synthesis.

## Application in Drug Development

The primary application of **3-Amino-2,2-dimethylpropanamide-d6** is as a stable isotope-labeled internal standard or a building block in the synthesis of labeled Aliskiren.[1][3] The incorporation of deuterium atoms allows for the use of the final compound in pharmacokinetic studies, metabolic profiling, and as an internal standard in quantitative bioanalysis by mass spectrometry.

The logical relationship for its application can be visualized as follows:



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Caption: Role in the synthesis and application of labeled Aliskiren.

## Conclusion

**3-Amino-2,2-dimethylpropanamide-d6** is a crucial, specialized chemical for the development and analysis of the antihypertensive drug Aliskiren. While detailed public data on the deuterated compound itself is sparse, understanding the synthesis and properties of its non-deuterated counterpart provides a strong foundation for its handling and application. The provided information, tables, and diagrams offer a comprehensive technical overview for researchers and professionals in the field of drug development.

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## References

- 1. CN102477002B - Preparation method of 3-amino-2, 2-dimethylpropionamide - Google Patents [patents.google.com]
- 2. mdpi.com [mdpi.com]
- 3. 3-Amino-2,2-dimethylpropanamide | C<sub>5</sub>H<sub>12</sub>N<sub>2</sub>O | CID 11159315 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 4. mybiosource.com [mybiosource.com]
- 5. 3-[Formyl(methyl)amino]-2,2-dimethylpropanamide | C7H14N2O2 | CID 174362661 - PubChem [pubchem.ncbi.nlm.nih.gov]
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